

Velnacrine Maleate pharmacology profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Velnacrine Maleate

CAS No.: 112964-99-5

Cat. No.: S619733

Get Quote

Velnacrine Maleate: Technical Profile

The table below summarizes the core pharmacological and chemical data for **Velnacrine Maleate**.

Profile Aspect	Technical Details
IUPAC Name	9-Amino-1,2,3,4-tetrahydroacridin-1-ol (2Z)-but-2-enedioate (1:1) [1]
Molecular Formula	C ₁₇ H ₁₈ N ₂ O ₅ [1] [2]
Molecular Weight	330.34 g/mol [2]
CAS Number	118909-22-1 (maleate salt); 124027-47-0 (free base) [3] [1] [2]
Synonyms	Hydroxytacrine Maleate; HP 029 Maleate; 1-Hydroxytacrine [3] [2]
Mechanism of Action	Reversible inhibitor of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE) [3]
Primary Effect	Increases synaptic acetylcholine levels by inhibiting its hydrolysis [3]
Therapeutic Indication	Investigated for Symptomatic treatment of Alzheimer's disease (SDAT) [2]
Solubility (DMSO)	20 mg/mL (60.54 mM) [2]

Experimental & Clinical Data

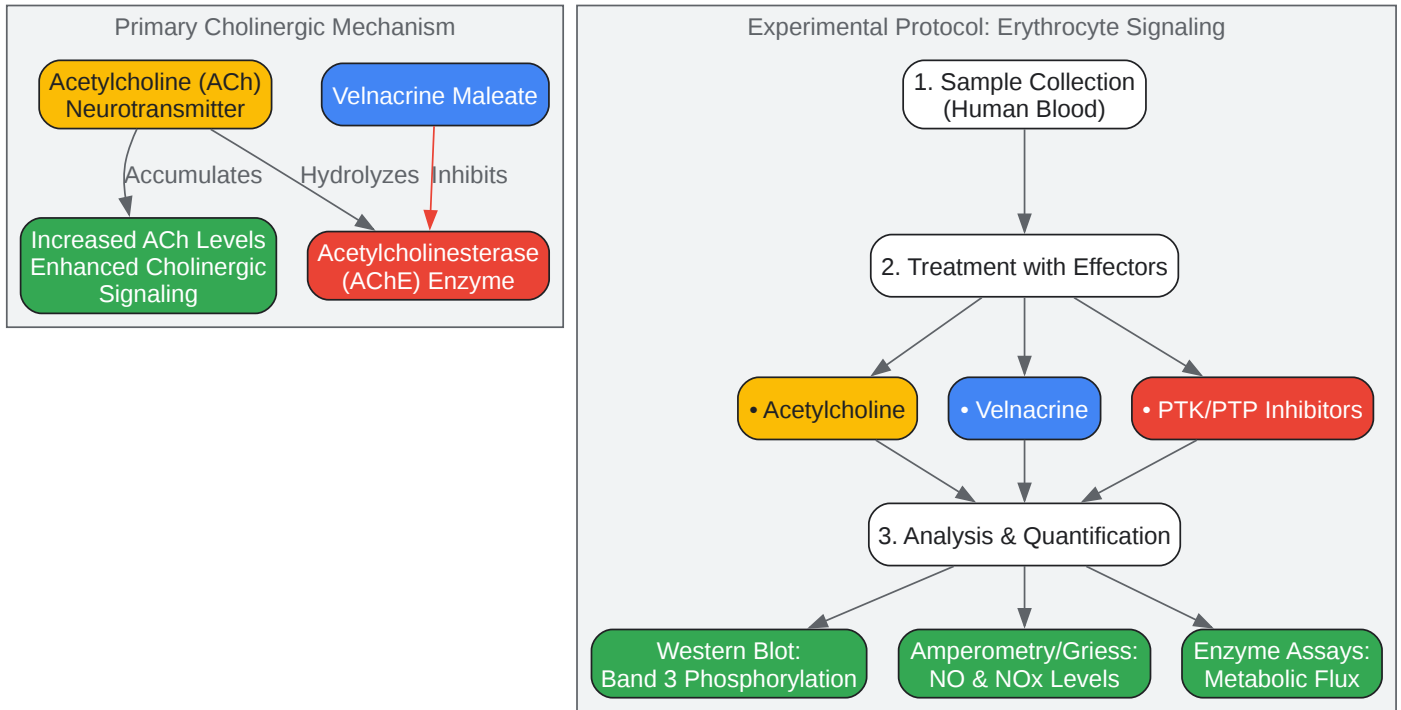
The table below outlines key findings from experimental and clinical studies on Velnacrine.

Study Area	Methodology / Model	Key Findings & Outcomes
In Vitro Enzymology	Inhibition of AChE from human red blood cells and BChE from horse serum, measured by modified radiometric assay [3].	Confirmed potent inhibition of both acetylcholinesterase and butyrylcholinesterase enzymes [3].
In Vivo Memory Models	Rodent models of memory enhancement [2].	Demonstrated activity in enhancing memory, forming the basis for its investigation in Alzheimer's dementia [2].
Human Pharmacology	Multiple-dose pharmacokinetic study in healthy elderly subjects [3] [4].	Established an acceptable safety and tolerability profile in the target demographic [4].
Clinical Efficacy (Phase III)	Double-blind, placebo-controlled study in Alzheimer's disease patients [3] [4].	Showed statistically significant benefits over placebo on cognitive scales [4].
Erythrocyte Signaling	Western blot analysis of band 3 protein phosphorylation in human erythrocytes; measurement of NO and metabolites [5].	Modulated nitric oxide (NO) mobilization and metabolic fluxes in red blood cells, a effect dependent on non-neuronal acetylcholine and band 3 phosphorylation state [5].

Mechanism of Action and Experimental Workflow

The following diagram illustrates the core cholinergic mechanism of action of Velnacrine and the workflow for a specialized erythrocyte signaling experiment.

Velnacrine's Cholinergic Mechanism & Erythrocyte Signaling Workflow



[Click to download full resolution via product page](#)

Velnacrine inhibits AChE to increase acetylcholine, and a specialized protocol for studying its effects on erythrocyte signaling. [3] [5]

Development Status and Conclusion

Clinical Development and Status: Velnacrine was investigated as a potential symptomatic treatment for Alzheimer's disease. While Phase III clinical trials demonstrated statistically significant benefits over a placebo [4], the overall data were not considered sufficient to prove efficacy. Furthermore, concerns

regarding toxicity, including hepatotoxicity observed with its prodrug tacrine, were noted [3]. Ultimately, the U.S. Food and Drug Administration (FDA) voted against recommending the approval of velnacrine [3]. A 2004 Cochrane review concluded that the available evidence did not demonstrate efficacy and indicated significant side effects [3]. No newer clinical data or development programs were identified in the search results.

Conclusion: Velnacrine Maleate is a historically significant cholinesterase inhibitor whose clinical development for Alzheimer's disease was halted decades ago due to insufficient efficacy and toxicity concerns. The information presented here serves as a technical reference for researchers studying the history of Alzheimer's therapeutics or the pharmacology of cholinesterase inhibition.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. velnacrine maleate | C17H18N2O5 [chemspider.com]
2. Hydroxytacrine maleate | AChE | TargetMol [targetmol.com]
3. Velnacrine [en.wikipedia.org]
4. Node Shapes [graphviz.org]
5. Non-neuronal cholinergic system and signal transduction pathways ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Velnacrine Maleate pharmacology profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b619733#velnacrine-maleate-pharmacology-profile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com